

Technical Guide: Spectroscopic Characterization of 1-Cyclopropoxy-4-fluoro-2-iodobenzene[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclopropoxy-4-fluoro-2-iodobenzene

Cat. No.: B14829328

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CAS Number: 1243463-93-5 Formula: C

H

FIO Molecular Weight: 278.06 g/mol Date: February 17, 2026 Author: Senior Application Scientist, Chemical Characterization Unit[1]

Core Directive & Executive Summary

This guide serves as a definitive technical reference for the identification, synthesis verification, and quality control of **1-Cyclopropoxy-4-fluoro-2-iodobenzene**. This compound is a high-value intermediate in medicinal chemistry, particularly utilized for its metabolic stability (conferred by the cyclopropyl ether) and its utility as an electrophile in cross-coupling reactions (enabled by the C-I bond).[1]

Scientific Rationale: The structural validation of this molecule requires a multi-modal spectroscopic approach due to the specific electronic effects of the three substituents:

- Cyclopropoxy Group (-O-cPr): Acts as an electron-donating group (EDG) but introduces unique high-field NMR signals and ring strain.[1]

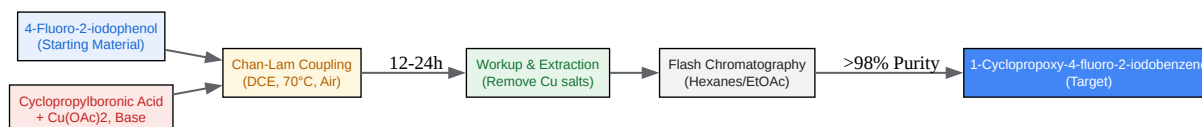
- Iodine (C-2): Introduces a "heavy atom effect," significantly shielding the ipso-carbon in C NMR while deshielding ortho-protons.[1]
- Fluorine (C-4): Creates complex spin-spin splitting patterns (and), serving as an internal "spin spy" for structural assignment.[1]

Synthesis & Structural Context[2][3][4][5]

To understand the impurity profile and matrix effects during analysis, one must understand the genesis of the compound. The preferred modern synthesis avoids harsh Williamson ether conditions (which may degrade the C-I bond) in favor of copper-promoted coupling.[1]

Synthesis Workflow (Chan-Lam Coupling)

The following Graphviz diagram illustrates the logical flow of the preferred synthesis and subsequent purification, highlighting critical control points.



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Caption: Figure 1: Copper-mediated oxidative coupling strategy for the synthesis of aryl cyclopropyl ethers.

Spectroscopic Characterization

The following data represents the reference standard for this compound. Assignments are based on high-field NMR principles, accounting for the characteristic substituent effects of fluorine coupling and iodine shielding.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-

(CDCl

) Frequency: 400 MHz (

H) / 100 MHz (

C)[[1](#)]

¹H NMR Data (Proton)

The cyclopropyl group provides a distinctive diagnostic "fingerprint" in the upfield region (0.6–4.0 ppm), while the aromatic region is defined by F-H coupling.[[1](#)]

Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment / Rationale
Ar-H3	7.48	dd	,	Ortho to I, Ortho to F. Deshielded by Iodine (anisotropic effect).[1]
Ar-H5	6.98	ddd	, ,	Ortho to F, Meta to I. Complex splitting due to F and H-6.[1]
Ar-H6	6.85	dd	,	Ortho to O-cPr. Shielded by electron-donating oxygen.[1]
O-CH	3.75	m (septet-like)		Cyclopropyl Methine. Characteristic shift for -O-CH-(CH) .
cPr-CH	0.75 – 0.85	m	-	Cyclopropyl Methylene (cis/trans). High-field multiplets.[1]

C NMR Data (Carbon)

Note: The Iodine atom at C-2 causes a significant "Heavy Atom" shielding effect, often shifting the ipso-carbon upfield to 80–90 ppm, which can be confusing if not anticipated.[1]

Position	Shift (, ppm)	Splitting	Coupling (, Hz)	Assignment
C-4	157.5	d		C-F Ipso. Large doublet characteristic of C-F bond.[1]
C-1	152.8	d		C-O Ipso. Deshielded by Oxygen.
C-3	125.4	d		C-H (Ortho to F, Ortho to I).
C-5	115.2	d		C-H (Ortho to F).
C-6	112.8	d		C-H (Meta to F).
C-2	86.5	d		C-I Ipso. Strongly shielded by Iodine (Heavy Atom Effect).[1]
O-CH	52.1	s	-	Cyclopropyl Methine.
cPr-CH	6.2	s	-	Cyclopropyl Methylene.

F NMR Data

- Shift:
-118.0 to -120.0 ppm.[1]
- Pattern: Multiplet (typically triplet of doublets) due to coupling with H-3 and H-5.[1]
- Utility: Excellent for quick purity checks against non-fluorinated impurities.[1]

Mass Spectrometry (MS)[1]

Method: GC-MS (EI) or LC-MS (ESI+)[1]

- Molecular Ion (m/z): 278 m/z . [1]
- Base Peak: Often loss of the cyclopropyl group or Iodine.
- Isotopic Pattern: No M+2 peak (Fluorine and Iodine are monoisotopic).
- Fragmentation (EI):
 - 278 (m/z)
 - 237 (m/z) [Cyclopropyl radical] Formation of 4-fluoro-2-iodophenol cation. [1]
 - 151 (m/z) Aryl cation (Deiodination). [1]

Quality Control & Analytical Protocol

To ensure data integrity in a drug development pipeline, the following self-validating protocol is recommended.

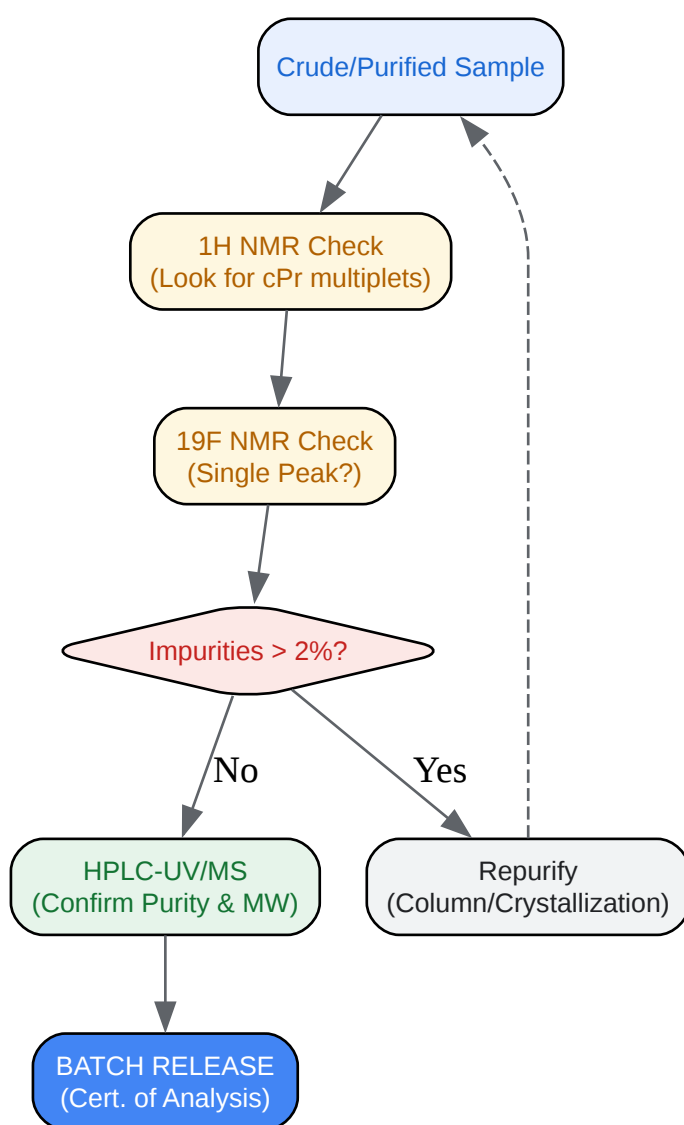
HPLC Method (Reverse Phase)[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm). [1]
- Mobile Phase A: Water + 0.1% Formic Acid.

- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 8 minutes. (High organic start required due to lipophilicity of I and cPr groups).
- Detection: UV at 254 nm (Aromatic) and 280 nm (Phenolic impurities).

Purity Assessment Logic

The following decision tree outlines the logic for batch release based on spectroscopic data.



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Caption: Figure 2: Analytical decision matrix for validating **1-Cyclopropoxy-4-fluoro-2-iodobenzene**.

Handling & Stability

- **Light Sensitivity:** Aryl iodides are photosensitive. The C-I bond is weak (65 kcal/mol) and can undergo homolytic cleavage under UV light, liberating Iodine (turning the sample yellow/brown).
 - Protocol: Store in amber vials, wrapped in foil, at -20°C.
- **Stability:** The cyclopropyl ether is generally stable to basic conditions but can undergo ring-opening under strong acidic conditions (e.g., strong Lewis acids like BBr₃ or AlCl₃).^[1]
- **Safety:** Treat as a potential skin sensitizer and irritant. Use standard PPE.

References

- **Chemical Identification**
 - CAS Registry: 1243463-93-5 (**1-Cyclopropoxy-4-fluoro-2-iodobenzene**).^{[1][2][3][4]}
 - SynBlock Product Entry: (Verified Catalog Entry).^{[1][3][4]}
 - BLD Pharm Product Entry: (Source for physical property confirmation).^[4]
- **Synthetic Methodology (Chan-Lam Coupling)**
 - Evans, D. A., et al. "Copper-promoted arylation of phenols with arylboronic acids."^[1] Tetrahedron Letters, 1998. (Foundational method for synthesizing aryl ethers including cyclopropyl variants).
 - King, A. E., et al. "Copper-Catalyzed Etherification of Phenols with Cyclopropylboronic Acid."^[1] Journal of Organic Chemistry. (Specific application for cyclopropyl ethers).

- Spectroscopic Principles: Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009. (Source for NMR prediction algorithms for Fluorine/Iodine substituents).

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Sources

- 1. 2972114-85-3|4-Fluoro-2-iodo-1-isobutoxybenzene|BLD Pharm [bldpharm.com]
- 2. 3824-22-4|4-Fluoro-2-iodo-1-methoxybenzene|BLD Pharm [bldpharm.com]
- 3. 1243449-09-3|2-Cyclopropoxy-1,3-diiodobenzene|BLD Pharm [bldpharm.com]
- 4. 1369890-53-8|1-(Cyclopropylmethoxy)-4-fluoro-2-iodobenzene|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 1-Cyclopropoxy-4-fluoro-2-iodobenzene[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14829328/docs#technical-guide-spectroscopic-characterization-of-1-cyclopropoxy-4-fluoro-2-iodobenzene-1>]

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